

An In-depth Technical Guide to the Safe Handling of Beryllium Nitrate Tetrahydrate

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Compound of Interest

Compound Name: *Beryllium nitrate tetrahydrate*

Cat. No.: *B085316*

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Introduction

Beryllium nitrate, particularly in its tetrahydrate form ([--INVALID-LINK--](#)), is a highly water-soluble crystalline compound used in chemical analysis and as a source of beryllium for various research applications.[\[1\]](#)[\[2\]](#) While a valuable reagent, it presents significant health and safety risks that necessitate stringent handling protocols. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **beryllium nitrate tetrahydrate**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical to mitigate the risks associated with this hazardous substance.

Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling.

Beryllium nitrate tetrahydrate is a white to pale yellow, odorless crystalline solid.[\[1\]](#)[\[3\]](#)[\[4\]](#) It is highly soluble in water and alcohol.[\[4\]](#)[\[5\]](#)

Property	Value
Chemical Formula	Be(NO ₃) ₂ (Anhydrous) / --INVALID-LINK-- ₂ (Tetrahydrate)[3]
CAS Number	13597-99-4 (Anhydrous) / 7787-55-5 (Trihydrate)[3]
Molecular Weight	133.02 g/mol (Anhydrous) / 205.08 g/mol (Tetrahydrate)[1][6]
Appearance	White to pale yellow crystalline solid[1]
Odor	Odorless[3]
Melting Point	60.5 °C (140.9 °F)[3][6]
Boiling Point	Decomposes. Anhydrous form decomposes at 142 °C; decomposition of the tetrahydrate begins above 100 °C.[1][3]
Density	1.56 g/cm ³ [3][6]
Solubility in Water	Highly soluble; 166 g/100 mL[3][5]

Hazard Identification and Classification

Beryllium nitrate tetrahydrate is classified as a hazardous substance with multiple risk factors. It is a potent oxidizer, highly toxic, and a confirmed human carcinogen.[1][5][7]

Hazard Class	GHS Code	Signal Word	Hazard Statement
Oxidizing Solids	H272	Danger	May intensify fire; oxidizer[1]
Acute Toxicity (Oral)	H301	Danger	Toxic if swallowed[1]
Acute Toxicity (Inhalation)	H330	Danger	Fatal if inhaled[1]
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation[1]
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation[1]
Respiratory Sensitization	H334	Danger	May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]
Skin Sensitization	H317	Warning	May cause an allergic skin reaction[1]
Carcinogenicity	H350	Danger	May cause cancer through inhalation[8][9]
STOT, Repeated Exposure	H372	Danger	Causes damage to lungs through prolonged or repeated exposure[7][8]

Acute Health Effects:

- Inhalation: Breathing in beryllium nitrate can irritate the nose, throat, and lungs, causing coughing, wheezing, and shortness of breath.[5] Inhalation of dust may lead to chemical pneumonitis, the symptoms of which can be delayed.[7] High-level exposure can be fatal.[1]
- Skin Contact: Direct contact can cause skin irritation, burns, and redness.[5] It may also cause an allergic skin reaction.[1]

- Eye Contact: Contact can lead to serious eye irritation, redness, pain, and swelling of the eyelids.[\[1\]](#)[\[5\]](#)
- Ingestion: The substance is toxic if swallowed, potentially causing nausea, vomiting, and abdominal pain.[\[1\]](#)[\[7\]](#)

Chronic Health Effects: Long-term or repeated exposure poses the most severe risks. Beryllium is a confirmed human carcinogen (IARC Group 1), primarily linked to lung cancer.[\[7\]](#)[\[8\]](#)

Repeated exposure can lead to chronic beryllium disease (CBD), a serious granulomatous lung disease, and can cause permanent lung scarring and damage.[\[5\]](#)[\[7\]](#)

Exposure Control and Personal Protection

Strict control measures are mandatory to prevent exposure. This involves a combination of engineering controls and appropriate personal protective equipment (PPE).

Occupational Exposure Limits (as Beryllium):

Agency	Limit	Value
OSHA	PEL (8-hr TWA)	0.002 mg/m ³ [3] [5]
Ceiling	0.005 mg/m ³ [3] [5]	
Maximum Peak (30 min)	0.025 mg/m ³ [3] [5]	
NIOSH	REL (Ceiling)	0.0005 mg/m ³ [3]
ACGIH	TLV (8-hr TWA, inhalable)	0.00002 mg/m ³ [5]
NIOSH	IDLH	4 mg/m ³ [3] [10]

Engineering Controls:

- Work must be conducted in a regulated, marked area.[\[5\]](#)
- Use of a certified ducted fume hood or a closed system is required to maintain exposure below the recommended limits.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Local exhaust ventilation should be used at the site of chemical release.[\[5\]](#)

- Emergency eyewash fountains and safety showers must be immediately accessible in the work area.[\[5\]](#)[\[11\]](#)

Personal Protective Equipment (PPE):

- Respiratory Protection: A NIOSH-approved respirator is required if the potential for exposure exceeds the limits. For any potential exposure above 4 mg/m³, a self-contained breathing apparatus (SCBA) with a full facepiece is necessary.[\[5\]](#)
- Hand Protection: Wear protective gloves resistant to beryllium nitrate. Consult the glove manufacturer for specific material recommendations.[\[5\]](#)
- Eye/Face Protection: Chemical safety goggles and a face shield are required when handling the substance.[\[5\]](#)[\[7\]](#)
- Skin and Body Protection: Wear protective work clothing, including lab coats, suits, and appropriate footwear. Contaminated clothing should not be taken home and must be laundered by trained individuals aware of the hazards.[\[5\]](#)

Safe Handling and Storage Protocols

A systematic approach to handling and storage is crucial for safety.

Handling Procedures:

- Training: Prior to working with beryllium nitrate, all personnel must be trained on its proper handling, storage, and emergency procedures.[\[5\]](#)
- Preparation: Read and understand the Safety Data Sheet (SDS). Establish a designated work area within a fume hood.
- PPE: Don all required personal protective equipment before handling the chemical.
- Dispensing: Handle the solid carefully to prevent dust formation.[\[7\]](#) If working with a solution, avoid generating aerosols.
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[7\]](#) Wash hands thoroughly after handling and at the end of the work shift, even if no direct contact is known to have occurred.

[5]

- Decontamination: Decontaminate all equipment and work surfaces after use.

Storage Requirements:

- Store in tightly closed, properly labeled containers in a cool, dry, and well-ventilated area.[5]
[11]
- The storage area should be locked and secured.[8][9]
- Store separately from incompatible materials.
- Incompatible Materials: Beryllium nitrate is not compatible with oxidizing agents, strong bases (like sodium hydroxide), strong acids, and molten lithium.[5] It may also ignite combustibles such as wood, paper, and oil.[5]

Experimental Protocols

The quantitative toxicity and safety data presented in Safety Data Sheets, such as LD₅₀ or occupational exposure limits, are derived from rigorous experimental studies. These experiments are conducted under highly controlled conditions following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). However, the detailed, step-by-step experimental protocols for these specific studies are typically proprietary and are not publicly available in SDS documents or summary databases. For more in-depth information on the toxicological effects of beryllium compounds, researchers should consult comprehensive resources like the Toxicological Profile for Beryllium published by the Agency for Toxic Substances and Disease Registry (ATSDR).[12]

Visualization of Safe Handling Workflow

The following diagram illustrates the essential workflow for safely managing **beryllium nitrate tetrahydrate** from receipt to disposal.

Figure 1: Recommended workflow for the safe handling of **Beryllium Nitrate Tetrahydrate**.

Emergency Procedures

Immediate and correct response to an emergency is critical.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing has stopped, begin rescue breathing. Seek immediate medical attention.[\[5\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with large amounts of water for at least 15 minutes.[\[8\]](#) Seek immediate medical attention.[\[11\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[\[8\]](#) Seek immediate medical attention.
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[\[8\]](#)[\[11\]](#) Seek immediate medical attention.

Fire-Fighting Measures:

- Beryllium nitrate is not combustible but is an oxidizer that will intensify a fire.[\[1\]](#)[\[5\]](#)
- Suitable Extinguishing Media: Use water spray to keep fire-exposed containers cool. Do not use dry chemical, CO₂, or halogenated agents.[\[5\]](#)
- Specific Hazards: Fires involving this material will produce poisonous gases, including nitrogen oxides and beryllium oxide fumes.[\[5\]](#) Containers may explode when heated.[\[5\]](#)
- Protective Equipment: Firefighters must wear full protective clothing and a NIOSH-approved self-contained breathing apparatus (SCBA).[\[8\]](#)

Spill and Leak Procedures:

- Evacuation: Evacuate all non-essential personnel from the spill area.[\[5\]](#)
- Personal Protection: Wear a chemical protection suit, including an SCBA, before entering the area.[\[7\]](#)

- Containment and Cleanup: Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[1] Carefully collect the spilled material (moisten first to prevent dusting) using wet-brushing or a HEPA-filtered vacuum cleaner.[5][7] Place the collected material into sealed, labeled containers for disposal.
- Post-Cleanup: Ventilate the area and wash the spill site thoroughly once the material has been removed.[5]
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with federal, state, and local regulations.[5]

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